

Iothiazol-4-ylmethanol: An In-depth Technical Guide on Chemical Properties and Reactivity

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Compound of Interest

Compound Name: *Iothiazol-4-ylmethanol*

Cat. No.: B186559

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For the attention of: Researchers, scientists, and drug development professionals.

Disclaimer: The following guide is a compilation of available data on **iothiazol-4-ylmethanol**. Despite a comprehensive search, specific experimental data for certain properties of this compound, such as melting point, boiling point, and pKa, are not readily available in the public domain. Much of the information regarding reactivity and biological activity is inferred from the general behavior of the isothiazole class of compounds.

Core Chemical Properties

Iothiazol-4-ylmethanol, with the CAS number 170283-02-0, is a heterocyclic compound containing an isothiazole ring substituted with a hydroxymethyl group at the 4-position.[1][2] Its fundamental properties are summarized below.

Property	Value	Source
Molecular Formula	C ₄ H ₅ NOS	[1]
Molecular Weight	115.15 g/mol	[1]
Appearance	Not specified	
Melting Point	Data not available	
Boiling Point	Data not available	
pKa	Data not available	
Solubility	Data not available	

Reactivity Profile

The reactivity of **isothiazol-4-ylmethanol** is dictated by the interplay of the aromatic isothiazole ring and the primary alcohol functional group.

Reactivity of the Isothiazole Ring:

The isothiazole ring is a stable aromatic system. The nitrogen and sulfur heteroatoms influence the electron distribution within the ring, making it susceptible to both electrophilic and nucleophilic attack, although generally less reactive than five-membered rings with only one heteroatom. Isothiazoles are known to undergo reactions such as alkylation.[\[3\]](#)

Reactivity of the Methanol Group:

The primary alcohol group at the 4-position is expected to undergo typical alcohol reactions:

- **Oxidation:** The primary alcohol can be oxidized to the corresponding aldehyde (isothiazole-4-carbaldehyde) and further to the carboxylic acid (isothiazole-4-carboxylic acid) using appropriate oxidizing agents.
- **Esterification:** In the presence of a carboxylic acid and an acid catalyst, **isothiazol-4-ylmethanol** can form the corresponding ester.

- Etherification: The hydroxyl group can be converted into an ether through reactions such as the Williamson ether synthesis.

Experimental Protocols

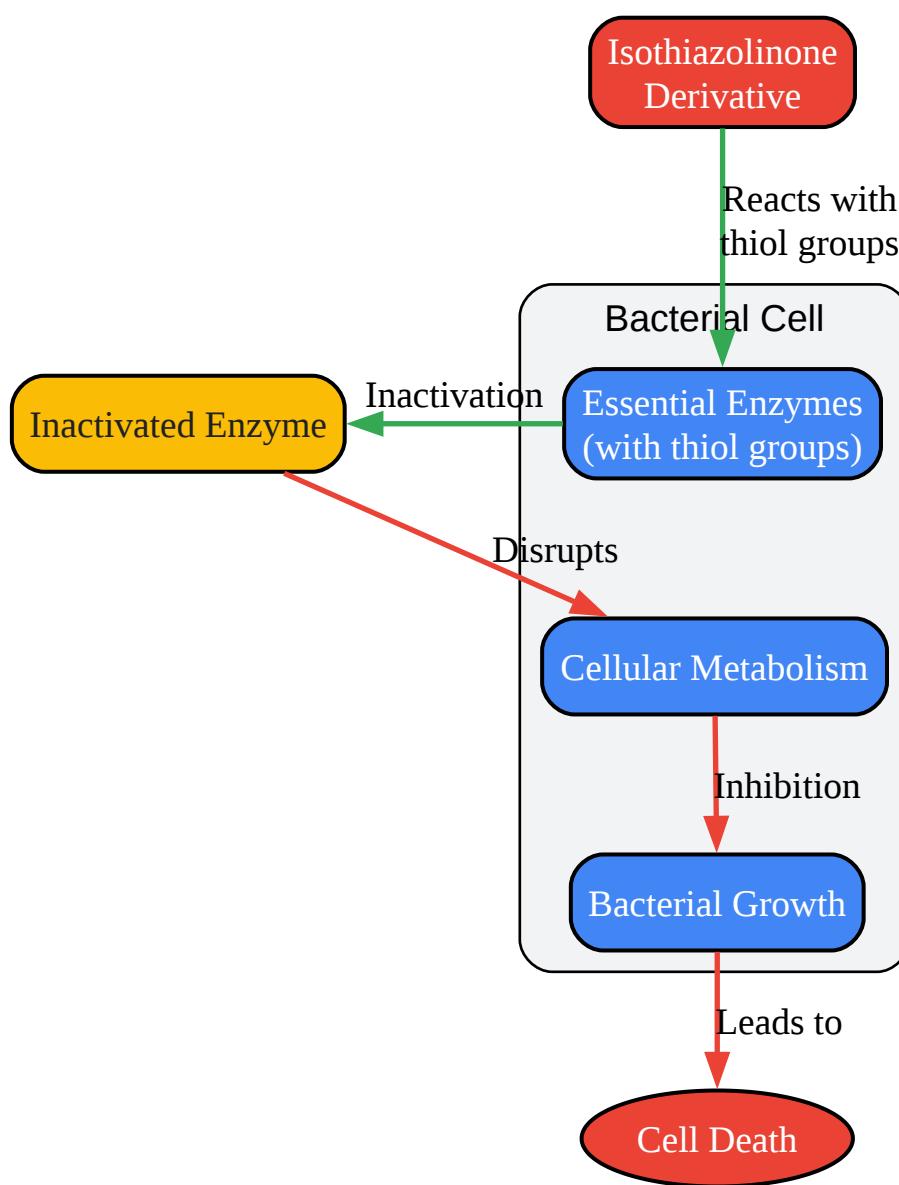
Detailed, peer-reviewed experimental protocols for the synthesis and specific reactions of **isothiazol-4-ylmethanol** are not widely available. However, general synthetic strategies for the isothiazole core and typical reactions of primary alcohols can be adapted.

General Synthesis of the Isothiazole Ring

Several methods for the synthesis of the isothiazole ring have been reported in the literature. These often involve the cyclization of a precursor molecule containing the requisite nitrogen, sulfur, and carbon atoms. One common approach involves the reaction of a β -aminovinyl thioamide with an oxidizing agent.

A potential synthetic route to **isothiazol-4-ylmethanol** could involve the reduction of a suitable precursor such as isothiazole-4-carbaldehyde or a derivative of isothiazole-4-carboxylic acid.^[4]

Below is a generalized workflow for the synthesis of an isothiazole derivative, which could be adapted for **isothiazol-4-ylmethanol**.



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